

# Personal protective equipment for handling 2-Methylpyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylpyridine

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## Essential Safety and Handling Guide for 2-Methylpyridine

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate, essential safety and logistical information for handling **2-Methylpyridine**, including detailed operational and disposal plans to foster a safe and compliant laboratory environment.

### Chemical Profile and Hazards

**2-Methylpyridine**, also known as 2-picoline, is a colorless liquid with a characteristic unpleasant odor.<sup>[1]</sup> It is a flammable liquid and vapor that can form explosive mixtures with air at elevated temperatures.<sup>[2][3]</sup> The substance is harmful if swallowed, inhaled, or in contact with skin.<sup>[2]</sup> It is corrosive to the eyes, skin, and respiratory tract, and can cause severe skin burns and eye damage.<sup>[1]</sup> Long-term or repeated exposure may have effects on the central nervous system.<sup>[1]</sup>

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **2-Methylpyridine**.

Property	Value	Citations
Molecular Formula	C6H7N	[1]
Molecular Weight	93.13 g/mol	[2]
Boiling Point	128-129 °C (262-264 °F)	[1]
Melting Point	-70 °C (-94 °F)	[1]
Flash Point	28 °C (82.4 °F) - 39°C	[1][3]
Auto-ignition Temperature	535-537 °C (998.6 °F)	[1][3]
Explosive Limits in Air	1.4 - 8.6 vol%	[1][3]
Vapor Pressure	1.2 kPa at 20 °C	[1]
Vapor Density (air = 1)	3.2	[1]
Density	0.943 g/cm <sup>3</sup> at 25 °C	
Water Solubility	Miscible	[1]
log Pow (octanol/water)	1.11 at 20 °C	
Occupational Exposure Limit	PDK (as mixture of isomers): 5 mg/m <sup>3</sup> (USSR 1991)	[1]

## Operational Plan: Safe Handling of 2-Methylpyridine

A systematic approach is crucial when working with **2-Methylpyridine**. The following step-by-step protocol ensures minimal exposure and safe handling.

### Preparation and Engineering Controls

- Ventilation: Always handle **2-Methylpyridine** in a well-ventilated area, preferably within a chemical fume hood.[4] Local exhaust ventilation is essential to control vapor generation.[1]
- Ignition Sources: Keep the work area free of open flames, sparks, and hot surfaces.[1][2] Use explosion-proof electrical and ventilating equipment.[2][3]

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[2\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible near the workstation.[\[3\]](#)[\[5\]](#)

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to prevent exposure.

PPE Category	Specification	Citations
Eye/Face Protection	Wear chemical safety goggles. <a href="#">[6]</a> A face shield should be worn in situations with a high potential for splashing. <a href="#">[1]</a> <a href="#">[6]</a>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®) are required. Flame-retardant and antistatic protective clothing should be worn. <a href="#">[1]</a>	<a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	If vapors or aerosols are generated, a NIOSH/MSHA-approved respirator with an appropriate cartridge is necessary. <a href="#">[1]</a> <a href="#">[3]</a>	<a href="#">[1]</a> <a href="#">[3]</a>

## Handling Procedure

- Don PPE: Before handling, put on all required personal protective equipment.
- Inspect Container: Check the container for any damage or leaks before opening.
- Dispensing: Use only non-sparking tools when opening and dispensing.[\[2\]](#) Perform all transfers within a fume hood.

- Avoid Contact: Do not allow the chemical to come into contact with skin, eyes, or clothing.[7]  
[8] Avoid inhaling vapors or mists.[2]
- Hygiene: Do not eat, drink, or smoke in the handling area.[2] Wash hands and face thoroughly after handling.[7]

## Accidental Release Measures

- Small Spills: For small spills, absorb the liquid with an inert material such as sand, silica gel, or a commercial absorbent (e.g., Chemizorb®).[1] Collect the material in a suitable, closed container for disposal.[3]
- Large Spills: In the event of a large spill, evacuate the area immediately. Remove all ignition sources.[2][3] Emergency responders should wear self-contained breathing apparatus and full protective clothing.[1] Contain the spill and prevent it from entering drains.

## First Aid Measures

- Inhalation: Move the person to fresh air and keep them at rest. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove all contaminated clothing.[1][2] Rinse the skin with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2]
- Ingestion: Rinse mouth with water.[1][2] Do NOT induce vomiting.[1] Call a poison center or doctor immediately.[2]

## Disposal Plan for 2-Methylpyridine Waste

Proper disposal of **2-Methylpyridine** and its containers is essential to protect the environment and comply with regulations.

## Waste Segregation and Collection

- Hazardous Waste: **2-Methylpyridine** is considered hazardous waste.[4]

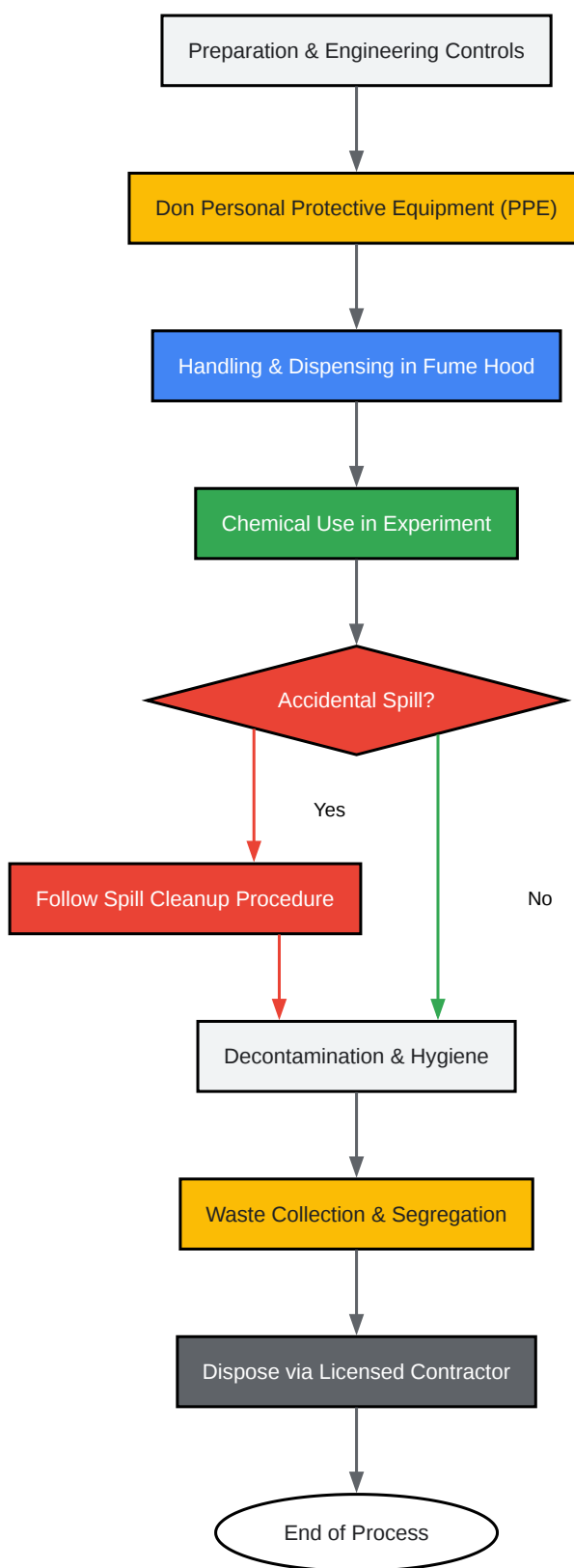
- Containers: Collect all waste, including contaminated absorbents and empty containers, in designated, properly labeled, and sealed containers.[\[1\]](#) Do not mix with other waste.
- Labeling: Label waste containers clearly with the contents and associated hazards.

## Disposal Procedure

- Licensed Disposal Company: All waste containing **2-Methylpyridine** must be disposed of by a licensed hazardous waste disposal company.[\[7\]](#)
- Regulations: Adhere to all local, state, and federal regulations for hazardous waste disposal.[\[7\]](#)
- Incineration: A common disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[5\]](#)
- Empty Containers: Empty containers should be treated as hazardous waste as they may contain residual vapors.[\[2\]](#)

## Visual Workflow for Handling 2-Methylpyridine

The following diagram illustrates the logical workflow for the safe handling of **2-Methylpyridine** from preparation to disposal.



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Caption: Workflow for the safe handling of **2-Methylpyridine**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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